

VX-166 solubility and storage conditions

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Compound Focus: VX-166

Cat. No.: S548200

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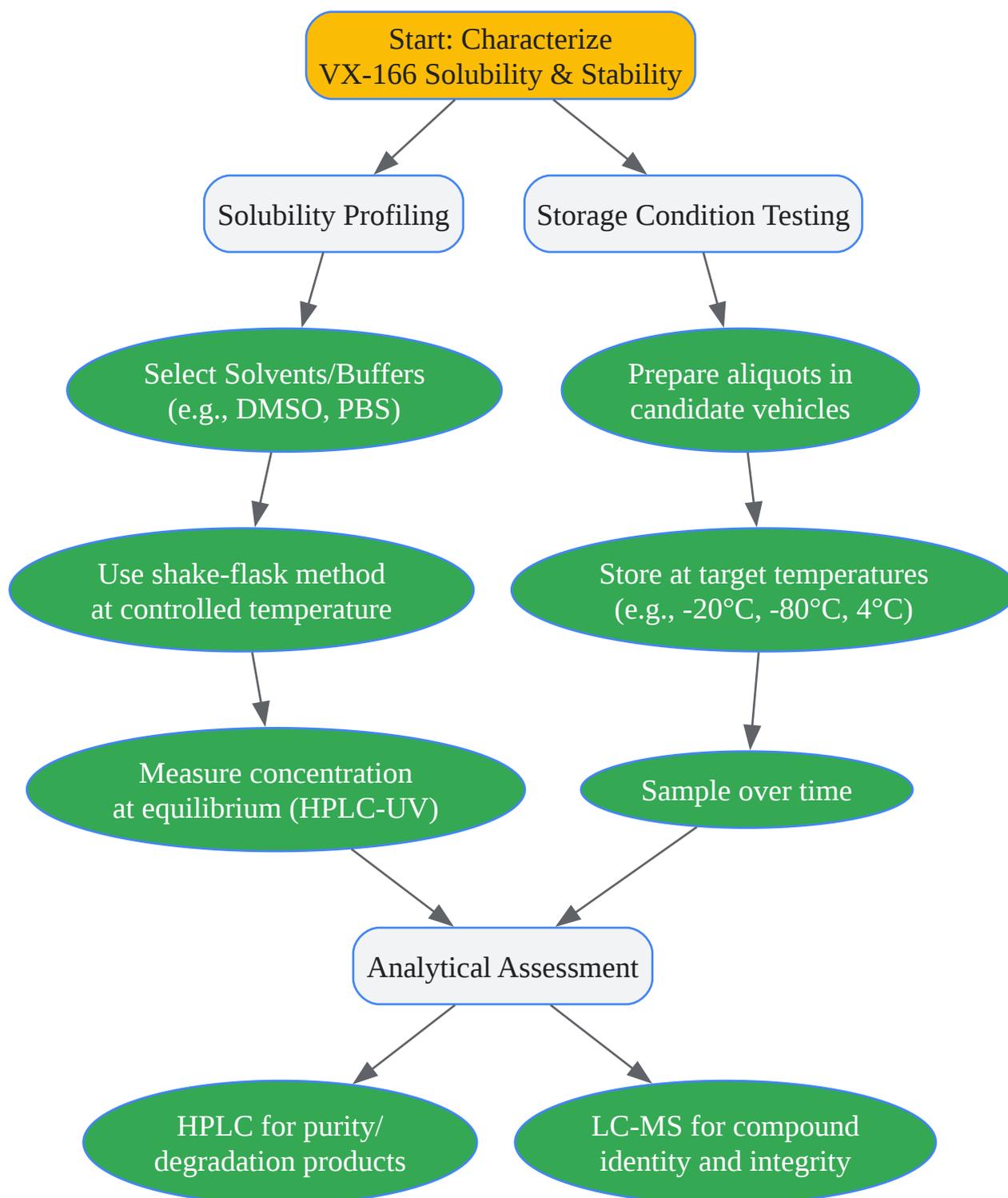
What the Research Covers

The available studies characterize **VX-166** as a potent, broad-spectrum caspase inhibitor and demonstrate its efficacy in animal models of sepsis [1] [2]. Key findings from these studies are summarized in the table below.

Aspect	Description
Compound Type	Novel potent small molecule, broad-spectrum caspase inhibitor [1] [2]
Primary Therapeutic Target	Sepsis (improved survival in animal models) [1] [2]
Key Pharmacological Action	Prevention of lymphocyte apoptosis; inhibition of IL-1 β and IL-18 release [1]
Reported Administration	Intravenous bolus or continuous infusion via mini-osmotic pump in animal studies [1] [2]

How to Proceed with Experimental Characterization

For a complete application note, determining solubility and stability is a necessary experimental step. Here is a general workflow and common protocols you can adapt for **VX-166**.



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Experimental Protocol for Solubility Determination

The gold standard for measuring thermodynamic solubility is the **shake-flask method** [3]. You can adapt the following protocol for **VX-166**.

- **Preparation:** Start with a well-characterized solid form of **VX-166** (e.g., a specific crystalline salt). Prepare relevant solvents and buffers, such as:
 - **DMSO:** For creating concentrated stock solutions for *in vitro* assays.
 - **PBS (pH 7.4):** To simulate physiological conditions.
 - Other aqueous buffers at various pH levels to profile pH-solubility dependence.
- **Equilibration:** Add an excess of **VX-166** solid to the solvent in a sealed vial. Shake or stir this mixture in a temperature-controlled incubator (e.g., 25°C or 37°C) for a sufficient time (typically 24-72 hours) to reach solid-liquid equilibrium.
- **Separation:** After equilibration, separate the saturated solution from the undissolved solid. This is critical and can be done by centrifugation followed by filtration using a filter compatible with organic solvents.
- **Quantification:** Quantify the concentration of **VX-166** in the saturated solution. **HPLC-UV** is a standard and reliable method for this. The solubility is the measured concentration in the supernatant [3].

Experimental Protocol for Storage Stability

A systematic stability study will help define the optimal storage conditions and shelf-life.

- **Sample Preparation:** Prepare multiple aliquots of **VX-166** in its intended storage form. This could be as a solid powder or, more commonly, as a solution in a vehicle like DMSO.
- **Storage Conditions:** Store the aliquots under different stress conditions:
 - **Long-term:** -80°C, -20°C, and possibly 4°C.
 - **Accelerated:** Higher temperatures (e.g., 25°C, 40°C) to rapidly assess degradation.
 - Protect one set of aliquots from light and expose another to light to test for photosensitivity.
- **Time-point Sampling:** Remove samples at predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months, 1 year).
- **Analysis:** Analyze the samples for:
 - **Chemical Purity:** Use HPLC to detect and quantify any degradation products.
 - **Compound Integrity:** Use LC-MS to confirm the molecular weight and identity of the stored compound has not changed.

Seeking Further Information

Given that **VX-166** was developed by Vertex Pharmaceuticals, the most reliable source for this specific data would be the compound's official data sheet from the manufacturer. You may also find technical details in patents related to **VX-166** or through direct inquiry to chemical suppliers that may list it in their catalog.

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References

1. VX-166: a novel potent small molecule caspase inhibitor as a ... [pmc.ncbi.nlm.nih.gov]
2. VX-166, a novel potent small molecule caspase inhibitor, ... [pmc.ncbi.nlm.nih.gov]
3. Will we ever be able to accurately predict solubility? [nature.com]

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